

# Technical Guide: Ethyl 5-ethoxy-2-hydroxybenzoate

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## Compound of Interest

Compound Name: Ethyl 5-ethoxy-2-hydroxybenzoate

CAS No.: 14160-70-4

Cat. No.: B087851

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Focus: Melting Point Characterization, Synthesis Logic, and Pharmaceutical Utility

## Part 1: Executive Summary & Core Properties

**Ethyl 5-ethoxy-2-hydroxybenzoate** (CAS: 14160-70-4) is a specialized salicylate derivative used primarily as an intermediate in the synthesis of antifibrotic agents (BMP1 inhibitors) and as a releasing reagent in clinical diagnostics.<sup>[1][2][3][4]</sup>

Unlike its liquid analog Ethyl salicylate (MP ~1°C), the introduction of the ethoxy group at the 5-position increases molecular symmetry and intermolecular forces, resulting in a crystalline solid at room temperature. Accurate determination of its melting point is the primary method for initial purity verification during synthesis scale-up.

## Physicochemical Profile

Property	Value / Description	Source
CAS Number	14160-70-4	[ChemicalBook, 2025]
Melting Point	63 – 67 °C	[ChemicalBook, 2025]
Boiling Point	310.7 ± 22.0 °C (Predicted)	[ChemBk, 2025]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>4</sub>	-
Molecular Weight	210.23 g/mol	-
Appearance	White to off-white crystalline solid	-
Solubility	Soluble in Ethanol, DMSO, Ethyl Acetate; Insoluble in Water	-

## Part 2: Synthesis & Structural Logic

### The "Selective Alkylation" Strategy

While **Ethyl 5-ethoxy-2-hydroxybenzoate** can be prepared via direct esterification of 5-ethoxysalicylic acid, a more common industrial route involves the selective alkylation of Ethyl Gentsiate (Ethyl 2,5-dihydroxybenzoate).

Expert Insight: The regioselectivity in this reaction is governed by the intramolecular hydrogen bond between the 2-hydroxyl group and the carbonyl oxygen. This interaction "locks" the 2-OH proton, making it significantly less acidic and less nucleophilic than the "free" 5-hydroxyl group. Consequently, under mild basic conditions (e.g., K<sub>2</sub>CO<sub>3</sub> in Acetone), alkylation occurs almost exclusively at the 5-position.

### Synthesis Workflow Diagram

The following diagram illustrates the selective synthesis pathway, highlighting the critical intermediate steps.



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Figure 1: Selective synthesis pathway leveraging intramolecular hydrogen bonding to protect the 2-position.

## Part 3: Melting Point Determination Protocol

For solid intermediates like **Ethyl 5-ethoxy-2-hydroxybenzoate**, the melting point (63-67°C) is a rapid, self-validating indicator of purity. A depressed or broadened range (< 2°C spread indicates high purity) suggests contamination with unreacted Ethyl Gentisate or solvent occlusion.

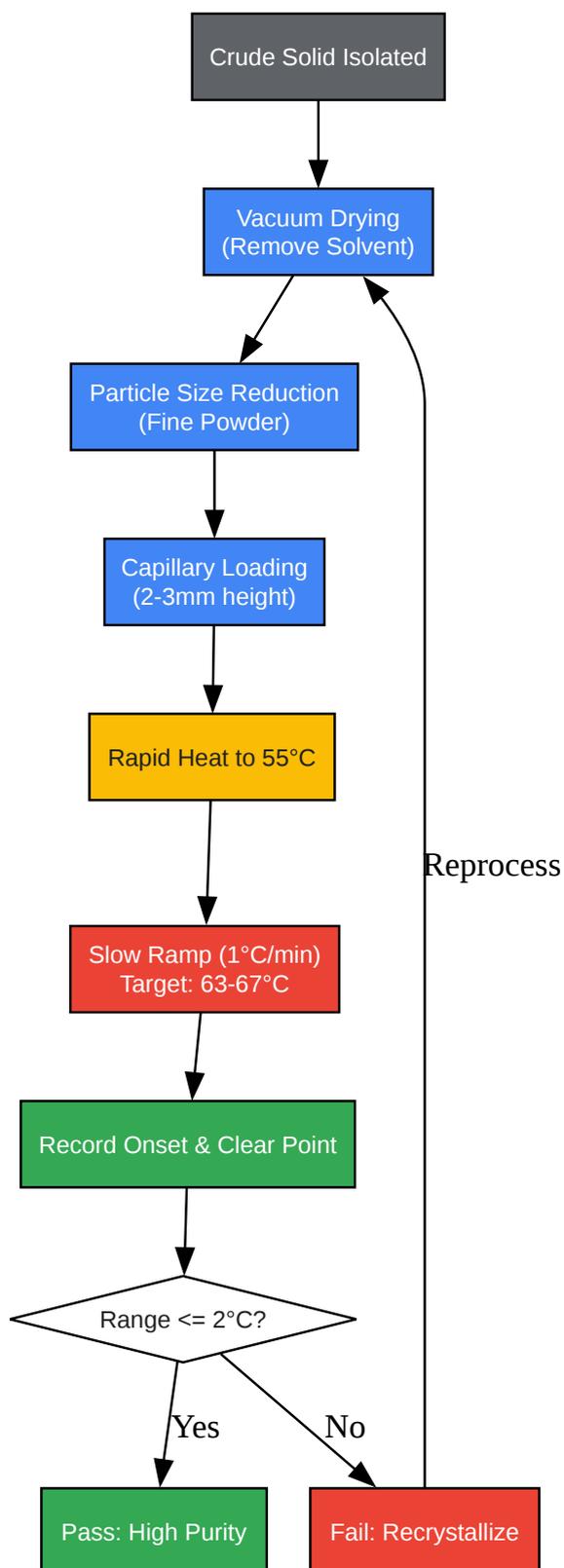
### Standardized Capillary Method

Objective: Determine MP with  $\pm 0.5^\circ\text{C}$  accuracy to validate batch purity.

- Sample Preparation:
  - Dry the crude solid in a vacuum desiccator over  $\text{P}_2\text{O}_5$  for 4 hours to remove residual solvent (ethanol/ethyl acetate traces can depress MP significantly).
  - Grind the dry sample into a fine, uniform powder using an agate mortar. Coarse crystals can lead to uneven heat transfer.
- Loading:
  - Fill a glass capillary tube to a height of 2-3 mm.
  - Compact the sample by dropping the capillary through a long glass tube onto a hard surface (tapping). Loose packing causes air pockets and premature melting readings.
- Heating Profile (Ramp Rate):
  - Fast Ramp: Heat rapidly to  $55^\circ\text{C}$  (approx.  $10^\circ\text{C}$  below expected onset).
  - Critical Ramp: At  $55^\circ\text{C}$ , reduce heating rate to  $1^\circ\text{C}$  per minute.

- Why? A slow ramp ensures thermal equilibrium between the heating block and the sample, preventing "thermal lag" where the thermometer reads higher than the actual sample temperature.
- Observation & Recording:
  - Record  
  
: First visible liquid droplet.
  - Record  
  
: Complete disappearance of solid phase.
  - Acceptance Criteria: The range ( ) must be  $\leq 2.0^{\circ}\text{C}$ .

## Analytical Logic Diagram



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Figure 2: Decision tree for melting point validation, ensuring data integrity before downstream use.

## Part 4: Applications in Drug Development

### Fibrosis Therapeutics (BMP1 Inhibition)

**Ethyl 5-ethoxy-2-hydroxybenzoate** serves as a scaffold for developing inhibitors of Bone Morphogenetic Protein 1 (BMP1).

- Mechanism: The salicylate core mimics the substrate binding pocket of metalloproteases.
- Modification: The ester group is often hydrolyzed or converted to a hydroxy-formamide moiety to chelate the Zinc ion in the enzyme's active site, while the 5-ethoxy group provides hydrophobic interaction with the enzyme pocket (S1' subsite).
- Reference: Used as a starting material in the synthesis of hydroxy formamide derivatives for treating fibrosis (e.g., liver cirrhosis, pulmonary fibrosis) [Google Patents, 2015].

### Diagnostic Reagents (Vitamin D Assays)

In clinical mass spectrometry, this compound is utilized as a releasing reagent.

- Function: It displaces Vitamin D metabolites from Vitamin D Binding Protein (VDBP) in serum samples.
- Mechanism: The salicylate structure competes for the binding site on VDBP, liberating 25-OH Vitamin D for accurate quantification by LC-MS/MS.
- Advantage: Unlike harsh chemical denaturants, it releases the analyte without degrading the protein matrix excessively, preventing column clogging [Google Patents, 2022].

## References

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